

# Best practices for long-term storage of Skp2 inhibitor C1

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## Compound of Interest

Compound Name: *Skp2 Inhibitor C1*

Cat. No.: *B1310727*

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## Technical Support Center: Skp2 Inhibitor C1

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **Skp2 inhibitor C1** (SKPin C1). Below you will find troubleshooting guides and frequently asked questions to ensure the optimal performance and stability of the compound in your experiments.

## Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized **Skp2 inhibitor C1** powder?

A: The lyophilized powder of **Skp2 inhibitor C1** should be stored at -20°C for long-term stability, where it can be kept for up to 3 years.<sup>[1]</sup> For shorter periods, storage at +2°C to +8°C is also acceptable.<sup>[2]</sup>

Q2: What is the recommended solvent for reconstituting **Skp2 inhibitor C1**?

A: The recommended solvent for reconstituting **Skp2 inhibitor C1** is dimethyl sulfoxide (DMSO).<sup>[1][2]</sup> It is highly soluble in DMSO, with a solubility of up to 93 mg/mL (199.85 mM).<sup>[1]</sup> It is crucial to use fresh, anhydrous DMSO, as moisture can reduce the solubility of the compound.<sup>[1]</sup> The compound is insoluble in water and ethanol.<sup>[1]</sup>

Q3: How should I prepare a stock solution of **Skp2 inhibitor C1**?

A: To prepare a stock solution, dissolve the **Skp2 inhibitor C1** powder in fresh, anhydrous DMSO to your desired concentration. For example, a 10 mg/ml stock solution can be prepared.  
[2] It is recommended to gently vortex or sonicate to ensure complete dissolution.

Q4: What are the best practices for long-term storage of the reconstituted stock solution?

A: For long-term storage, the reconstituted stock solution in DMSO should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles and stored at -80°C, where it is stable for up to one year.[1] For shorter-term storage, aliquots can be kept at -20°C for up to 6 months.[1][2]

Q5: Can I store the DMSO stock solution at 4°C?

A: It is not recommended for long-term storage. While some suppliers indicate stability for up to 2 weeks at 4°C in DMSO, for periods longer than this, freezing is required to maintain the integrity of the compound.[3]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in the stock solution upon thawing.	The concentration of the stock solution may be too high, or the solution was not fully dissolved initially.	Gently warm the solution to 37°C and vortex or sonicate to redissolve the compound. If precipitation persists, consider preparing a new stock solution at a slightly lower concentration.
Inconsistent or lower than expected activity in my assay.	1. Improper storage leading to degradation of the compound. 2. Repeated freeze-thaw cycles of the stock solution. 3. Use of DMSO that has absorbed moisture.	1. Ensure the compound and stock solutions are stored at the recommended temperatures. 2. Always aliquot the stock solution into single-use volumes after reconstitution. 3. Use fresh, anhydrous DMSO for reconstitution.
Difficulty dissolving the powder in DMSO.	The quality of the DMSO may be poor (contains water), or the compound has not been vortexed/sonicated sufficiently.	Use a fresh, unopened bottle of anhydrous DMSO. Ensure thorough mixing by vortexing or brief sonication.

## Quantitative Data Summary

### Storage Conditions and Stability

Form	Storage Temperature	Duration of Stability
Lyophilized Powder	-20°C	Up to 3 years <sup>[1]</sup>
Lyophilized Powder	+2°C to +8°C	Short-term
In DMSO	-80°C	Up to 1 year <sup>[1]</sup>
In DMSO	-20°C	Up to 6 months <sup>[2]</sup>
In DMSO	4°C	Up to 2 weeks <sup>[3]</sup>

## Solubility

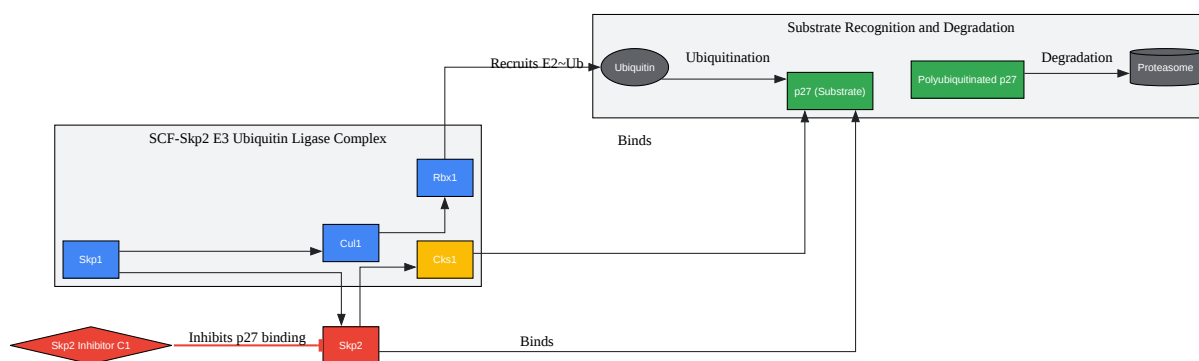
Solvent	Solubility
DMSO	93 mg/mL (199.85 mM)[1]
Water	Insoluble[1]
Ethanol	Insoluble[1]

## Experimental Protocols

Protocol 1: Preparation of **Skp2 Inhibitor C1** Stock Solution

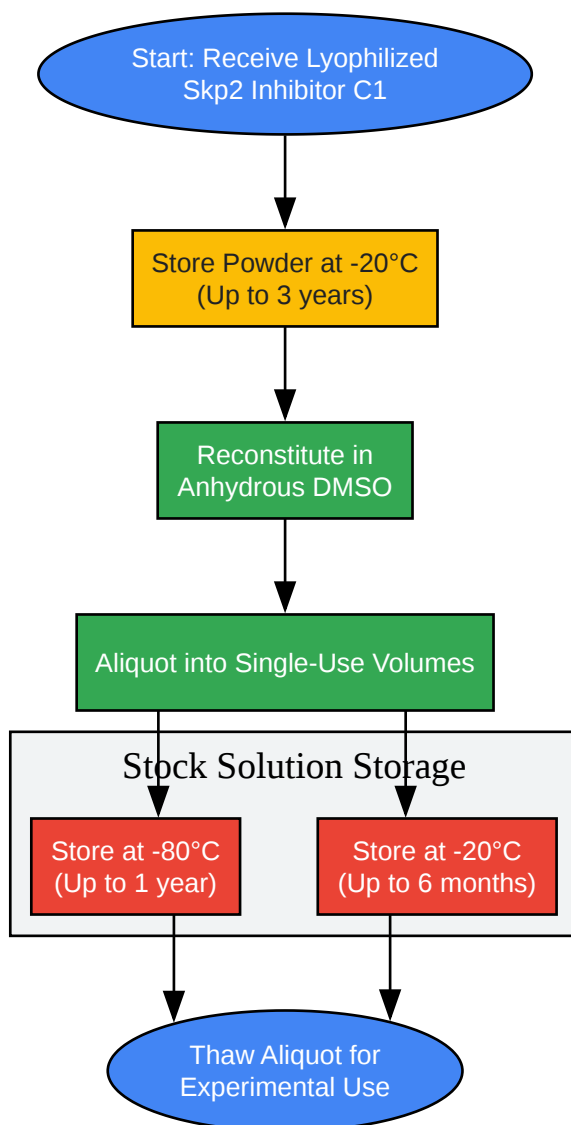
- Allow the lyophilized **Skp2 inhibitor C1** vial to equilibrate to room temperature before opening.
- Add the required volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., 10 mg/mL).
- Vortex the vial for 30-60 seconds to facilitate dissolution. If necessary, briefly sonicate the vial in a water bath.
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage.

## Visualizations



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Caption: Mechanism of **Skp2 inhibitor C1** action on the SCF-Skp2 complex.



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Caption: Recommended workflow for the storage and handling of **Skp2 inhibitor C1**.

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## References

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